

An In-depth Technical Guide to Methyl 2-(3-fluorophenyl)acrylate

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Compound of Interest

Compound Name: Methyl 2-(3-fluorophenyl)acrylate

CAS No.: 189298-28-0

Cat. No.: B2444928

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Foreword

For researchers, scientists, and professionals in drug development and materials science, the strategic incorporation of fluorine into molecular scaffolds is a cornerstone of modern chemical innovation. Fluorine's unique properties can profoundly influence a molecule's metabolic stability, lipophilicity, and binding affinity. This guide focuses on **Methyl 2-(3-fluorophenyl)acrylate**, a specialized acrylate monomer. While this specific isomer is not widely cataloged, this document provides a comprehensive overview of its likely synthesis, properties, and potential applications, drawing from established principles and data on analogous compounds.

Compound Identification and Physicochemical Properties

A thorough search of chemical databases and supplier catalogs did not yield a specific CAS number for **Methyl 2-(3-fluorophenyl)acrylate**, suggesting it is not a commonly stocked

reagent. This guide, therefore, serves as a predictive and methodological resource for its synthesis and use.

Predicted Physicochemical Data

The following table summarizes the predicted physicochemical properties of **Methyl 2-(3-fluorophenyl)acrylate**. These values are estimated based on its chemical structure and data from similar compounds.

Property	Predicted Value	Notes
Molecular Formula	C ₁₀ H ₉ FO ₂	---
Molecular Weight	180.18 g/mol	---
Appearance	Colorless to pale yellow liquid (predicted)	Based on similar acrylate esters[1].
Boiling Point	> 200 °C (estimated)	Higher than methyl acrylate due to the phenyl group.
Solubility	Soluble in common organic solvents (e.g., DCM, THF, Acetone). Slightly soluble in water.	Typical for acrylate esters of this size.
Density	~1.1 - 1.2 g/cm ³ (estimated)	Based on related fluorinated aromatic compounds.

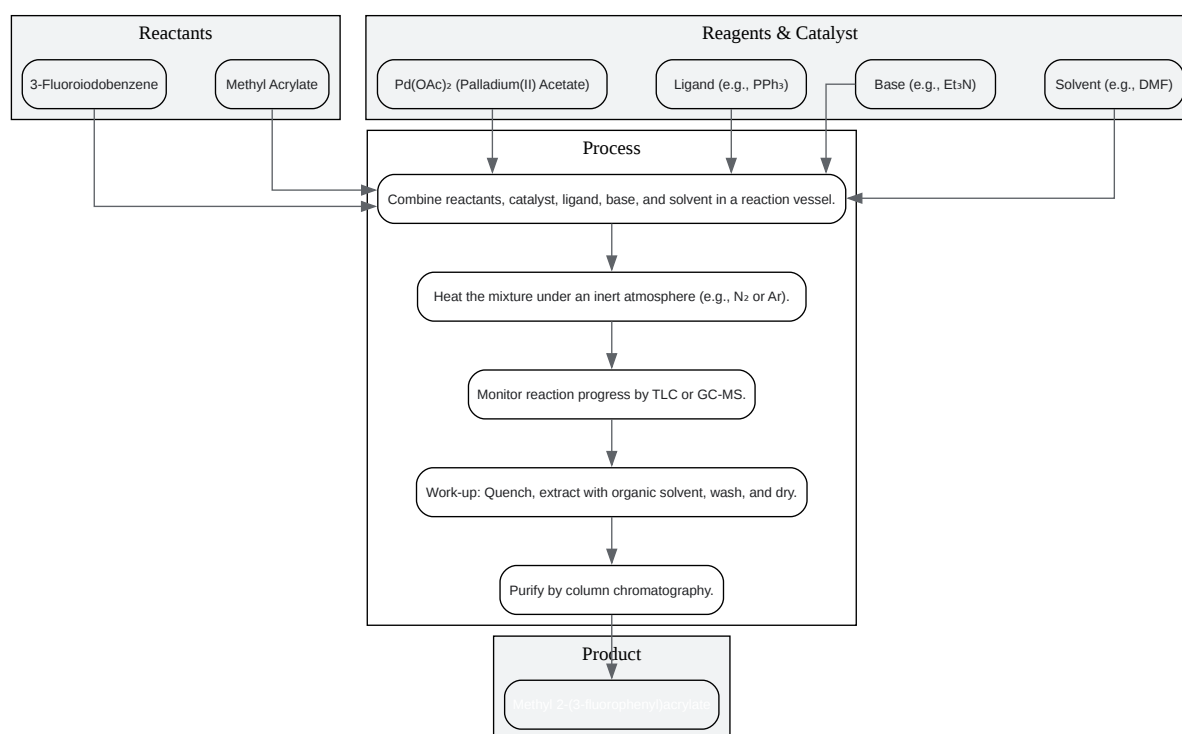
Synthesis of Methyl 2-(3-fluorophenyl)acrylate

The synthesis of **Methyl 2-(3-fluorophenyl)acrylate** can be approached through several established organic chemistry transformations. A plausible and efficient method is the palladium-catalyzed Heck coupling reaction. An alternative is the condensation reaction between methyl 3-fluorophenylacetate and formaldehyde.

Proposed Synthesis Route: Heck Coupling

The Heck coupling reaction provides a direct method for the C-C bond formation between an aryl halide and an alkene. In this case, 3-fluoriodobenzene would be coupled with methyl

acrylate in the presence of a palladium catalyst.



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Caption: Proposed Heck coupling synthesis workflow for **Methyl 2-(3-fluorophenyl)acrylate**.

Experimental Protocol: Heck Coupling (General Procedure)

This protocol is a generalized procedure and should be optimized for specific laboratory conditions.

- **Reaction Setup:** To a flame-dried Schlenk flask, add 3-fluoroiodobenzene (1.0 eq), palladium(II) acetate (0.02 eq), and a suitable phosphine ligand such as triphenylphosphine (0.04 eq).
- **Reagent Addition:** Evacuate and backfill the flask with an inert gas (Nitrogen or Argon). Add anhydrous solvent (e.g., DMF or acetonitrile), followed by a base such as triethylamine (2.0 eq). Finally, add methyl acrylate (1.5 eq).
- **Reaction Conditions:** Heat the reaction mixture to 80-100 °C and stir until the starting material is consumed, as monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up:** Cool the reaction mixture to room temperature and filter to remove the catalyst. Dilute the filtrate with water and extract with an organic solvent like ethyl acetate.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Potential Applications in Research and Development

The unique structural features of **Methyl 2-(3-fluorophenyl)acrylate** make it a valuable monomer for applications in both materials science and drug discovery.

Materials Science

Fluorinated polymers are known for their desirable properties such as low surface energy, thermal stability, and chemical resistance.^{[2][3][4][5]}

- **Low Surface Energy Coatings:** Polymers derived from **Methyl 2-(3-fluorophenyl)acrylate** could be used to create hydrophobic and oleophobic surfaces for applications in anti-fouling and self-cleaning coatings.
- **High-Performance Polymers:** The incorporation of the fluorophenyl group can enhance the thermal and chemical stability of polyacrylate resins.[\[4\]](#)

Drug Development

The acrylate moiety is a versatile functional group for the synthesis of more complex molecules. The presence of the 3-fluorophenyl group can impart favorable pharmacokinetic properties.

- **Scaffold for Bioactive Molecules:** This compound can serve as a starting material for the synthesis of novel therapeutic agents. The fluorine atom can improve metabolic stability and binding affinity to biological targets.
- **Michael Acceptor:** The electron-withdrawing nature of the ester and the fluorophenyl group makes the double bond susceptible to Michael addition reactions, a common strategy in drug synthesis.

Safety and Handling

No specific safety data exists for **Methyl 2-(3-fluorophenyl)acrylate**. However, based on the known hazards of related compounds like methyl acrylate and other fluorinated substances, the following precautions are recommended.[\[6\]](#)[\[7\]](#)

- **General Hazards:** Acrylate esters are typically flammable liquids and can be harmful if swallowed, inhaled, or in contact with skin. They are often skin and eye irritants and may cause respiratory irritation or allergic skin reactions.[\[6\]](#)[\[7\]](#)
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat. All handling should be performed in a well-ventilated fume hood.
- **Storage:** Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.

The following table summarizes the general hazard classifications for acrylate esters.

Hazard Type	Classification	Precautionary Statements
Flammability	Flammable Liquid	Keep away from heat and ignition sources.
Acute Toxicity	Harmful if swallowed, inhaled, or in contact with skin.	Avoid breathing vapors. Wash skin thoroughly after handling.
Irritation	Causes skin and serious eye irritation. May cause respiratory irritation.	Wear protective gloves and eye protection. Use only in a well-ventilated area.
Sensitization	May cause an allergic skin reaction.	Avoid breathing dust/fume/gas/mist/vapors/spray.

Conclusion

Methyl 2-(3-fluorophenyl)acrylate represents a potentially valuable, yet underexplored, building block for advanced materials and pharmaceutical compounds. While not readily available commercially, its synthesis is achievable through standard organic methodologies like the Heck coupling. Its predicted properties suggest significant potential for creating novel polymers and bioactive molecules. As with any new chemical entity, thorough characterization and adherence to strict safety protocols are paramount for its successful and safe application in research and development.

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